

Application Notes: Laccase-Mediator Systems in the Pulp and Paper Industry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *LacMP*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of Laccase-Mediator Systems (LMS), often referred to as **LacMP**, in the pulp and paper industry. The information presented herein is intended to guide research and development efforts in leveraging this enzymatic technology for more sustainable and efficient industrial processes.

Introduction to Laccase-Mediator Systems

Laccases are multi-copper containing oxidoreductase enzymes that catalyze the oxidation of a wide range of phenolic and non-phenolic compounds.^{[1][2]} In the context of the pulp and paper industry, their primary application is in the degradation of lignin, a complex aromatic polymer responsible for the brown color of pulp.^[2] However, the redox potential of laccases alone is often insufficient to oxidize the non-phenolic units that constitute the majority of the lignin structure.^{[1][3]}

To overcome this limitation, small, diffusible molecules known as mediators are used in conjunction with laccases. This combination, the Laccase-Mediator System (LMS), enhances the oxidative capability of the enzyme. The laccase oxidizes the mediator, which in its oxidized radical form, can then attack and depolymerize the recalcitrant non-phenolic lignin structures.

[3][4] This mechanism makes LMS a powerful tool for various applications within the pulp and paper sector.

Key Applications and Quantitative Data

The primary applications of LMS in the pulp and paper industry include bio-bleaching of pulp, delignification, and the treatment of mill effluents. These applications offer environmentally friendly alternatives to traditional chemical-based processes.[2]

Bio-bleaching and Delignification

LMS technology is a promising alternative to chlorine-based bleaching agents, which are known to produce toxic chlorinated organic compounds.[2] By selectively degrading residual lignin, LMS can significantly improve pulp brightness and reduce the kappa number, a measure of residual lignin content.[5][6][7]

Laccase Source	Mediator	Pulp Type	Key Findings	Reference
Streptomyces cyaneus CECT 3335	ABTS (2,2'- azino-bis(3- ethylbenzothiazol ine-6-sulfonate))	Eucalyptus Kraft Pulp	Kappa number reduction of 2.3 units; Brightness increase of 2.2 units.	
Pycnoporus cinnabarinus	HBT (1- hydroxybenzotria zole)	Flax Alkaline Pulp	Kappa number reduction from 9 to 3; ISO brightness increase of up to 20%.	
Trametes versicolor	HBT (1- hydroxybenzotria zole)	Flax Alkaline Pulp	Significant delignification and brightness improvement.	[8]
Trichophyton sp. LKY-7	NHP (N-hydroxy- 2-pyridone analogue)	Hardwood Kraft Pulp	Sequential treatment with xylanase followed by LMS and a peroxide stage increased brightness by ~11% ISO and decreased kappa number by ~3.6.	[6]
Pycnoporus cinnabarinus	HBT (1- hydroxybenzotria zole)	Eucalypt Kraft Pulp	81% delignification rate achieved; Final pulp with 90.3% ISO brightness and kappa number of 5.	[9]

Effluent Treatment

Pulp and paper mill effluents are major sources of environmental pollution, characterized by high concentrations of lignin derivatives, chlorophenols, and other toxic compounds that impart a dark color and high chemical oxygen demand (COD) and biological oxygen demand (BOD). [10] LMS can be effectively used to decolorize and detoxify these effluents through the polymerization and depolymerization of chromophoric and toxic compounds.[2]

Laccase Form	Pollutant	Wastewater Source	Removal Efficiency	Reference
Immobilized	Color	Pulp and Paper Mill	94.01%	[11]
Immobilized	Lignin	Pulp and Paper Mill	95.45%	[11]
Immobilized	Total Phenols	Pulp and Paper Mill	94.25%	[11]
Free	Color	Pulp and Paper Mill	64.46%	[11]
Free	Lignin	Pulp and Paper Mill	58.32%	[11]
Free	Total Phenols	Pulp and Paper Mill	52.65%	[11]
Ceriporiopsis subvermisporea (with xylanase)	BOD	Paper Mill Effluent	60.1% reduction	[12][13]
Ceriporiopsis subvermisporea (with xylanase)	Color	Paper Mill Effluent	25.8% reduction	[12][13]

Experimental Protocols

The following are generalized protocols for key experiments involving LMS in the pulp and paper industry. Researchers should optimize these protocols based on their specific enzymes, mediators, pulp types, and experimental goals.

Protocol for Laccase-Mediator Bio-bleaching of Kraft Pulp

Objective: To evaluate the effectiveness of an LMS in reducing the kappa number and increasing the brightness of kraft pulp.

Materials:

- Kraft pulp (e.g., Eucalyptus)
- Purified laccase
- Mediator (e.g., ABTS or HBT)
- 50 mM McIlvaine buffer (pH 5.0) or 50 mM Sodium Acetate buffer (pH 4.5)
- Erlenmeyer flasks (500 mL)
- Shaking incubator
- Filtration apparatus
- Reagents for kappa number and brightness determination

Procedure:

- Prepare a pulp suspension by adding a known amount of oven-dry pulp (e.g., 7.5 g) to a 500 mL Erlenmeyer flask.
- Add the appropriate buffer (e.g., 50 mM McIlvaine buffer, pH 5.0) to achieve the desired pulp consistency (e.g., 7.5% wt/vol).
- Add the laccase to the pulp suspension at a specific dosage (e.g., 100 mU per gram of pulp).

- Add the mediator to the suspension at a final concentration of, for example, 5 mM for ABTS or 1.5-3% (w/w of pulp) for HBT.
- Prepare a control flask with heat-inactivated enzyme under the same conditions.
- Incubate the flasks at a controlled temperature (e.g., 45-50°C) for a specified duration (e.g., 3-16 hours) with continuous shaking (e.g., 150 rpm).
- Periodically supply oxygen to the flasks if required by the specific laccase.
- After the incubation period, filter the pulp and wash it thoroughly with deionized water.
- The treated pulp can then be subjected to an alkaline extraction stage (e.g., 1.5% NaOH, 60°C for 1 hour) to further remove lignin fragments.
- Determine the kappa number and brightness of the treated and control pulps according to standard methods (e.g., ISO 302:2004 for kappa number).

Protocol for Determination of Kappa Number

Objective: To quantify the residual lignin content in pulp samples before and after LMS treatment.

Materials:

- Air-dried pulp sample
- Potassium permanganate (KMnO₄) solution (0.1 N)
- Sulfuric acid (H₂SO₄) solution (4 N)
- Potassium iodide (KI) solution (1 N)
- Sodium thiosulfate (Na₂S₂O₃) solution (0.1 N)
- Starch indicator solution
- Distilled water

- Beakers, burette, and other standard laboratory glassware

Procedure:

- Accurately weigh 1 gram of the air-dried pulp sample.
- Transfer the pulp to a beaker and add 650 mL of distilled water. Disintegrate the pulp to ensure no fiber bundles remain.
- Add 25 mL of 4 N H_2SO_4 to the pulp suspension.
- Precisely add 25 mL of 0.1 N KMnO_4 solution to the beaker.
- Allow the reaction to proceed for exactly 5 minutes with stirring.
- Stop the reaction by adding 5 mL of 1 N KI solution.
- Titrate the liberated iodine with 0.1 N $\text{Na}_2\text{S}_2\text{O}_3$ solution using starch as an indicator. The endpoint is the disappearance of the blue color.
- Perform a blank titration using the same procedure but without the pulp sample.
- Calculate the kappa number using the appropriate formula, which corrects for the amount of permanganate consumed.^[7]

Protocol for Laccase Treatment of Pulp Mill Effluent

Objective: To assess the efficacy of laccase in reducing color, lignin, and phenolic compounds in pulp mill effluent.

Materials:

- Pulp and paper mill effluent sample
- Free or immobilized laccase
- Sodium acetate buffer (e.g., 37.5 mM, pH 4.5)
- Batch reactor or stirred beaker

- Spectrophotometer for color, lignin, and phenol analysis
- Reagents for analytical measurements (e.g., Folin-Ciocalteu reagent for total phenols)

Procedure:

- Characterize the initial effluent for parameters such as color, lignin content, total phenols, COD, and BOD using standard analytical methods.
- Pre-treat the effluent by filtration to remove suspended solids.
- In a batch reactor, add a defined volume of the pre-treated effluent (e.g., 100 mL).
- Add the laccase (free or immobilized) at a specific concentration (e.g., 1-5 mg/mL).
- Adjust the pH of the reaction mixture to the optimal pH for the laccase using a suitable buffer (e.g., sodium acetate buffer, pH 4.5).
- Maintain the reaction at a constant temperature (e.g., 35-55°C) with continuous stirring (e.g., 600 rpm) for a set period (e.g., 4-6 hours).
- After the treatment, collect the sample and measure the final concentrations of color, lignin, and total phenols.
- Calculate the percentage removal of each pollutant to determine the treatment efficiency.

Visualizations

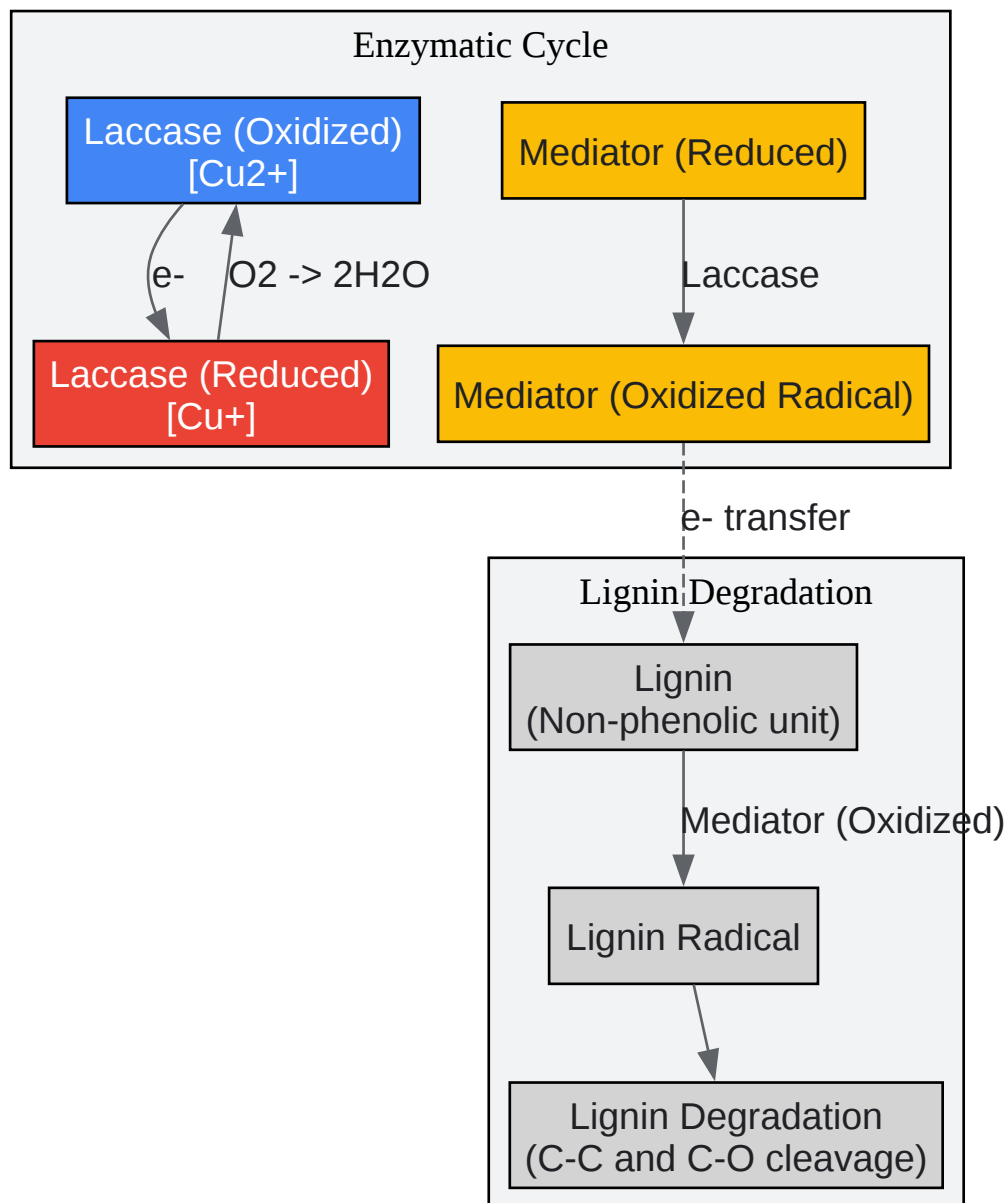
General Workflow for Laccase-Mediator Bio-bleaching



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Caption: Workflow for LMS bio-bleaching of pulp.

Mechanism of Laccase-Mediator System in Lignin Degradation



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Caption: Laccase-Mediator System (LMS) mechanism.

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- To cite this document: BenchChem. [Application Notes: Laccase-Mediator Systems in the Pulp and Paper Industry]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16141901/docs#application-notes-laccase-mediator-systems-in-the-pulp-and-paper-industry\]](https://www.benchchem.com/product/b16141901/docs#application-notes-laccase-mediator-systems-in-the-pulp-and-paper-industry)

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